

# Application Note: Preparation of Pimethixene Maleate Stock Solutions in DMSO

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## Compound of Interest

Compound Name: Pimethixene Maleate

Cat. No.: B082762

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**Audience:** This document is intended for researchers, scientists, and drug development professionals requiring standardized protocols for the preparation, storage, and handling of **Pimethixene Maleate** stock solutions for in vitro and in vivo research.

**Introduction:** **Pimethixene Maleate** is a potent antihistamine and antiserotonergic compound, functioning as a multi-target antagonist for a wide range of monoamine receptors.<sup>[1]</sup> It exhibits high antagonistic potency against serotonin (5-HT), histamine (H1), dopamine (D), and muscarinic (M) receptors.<sup>[2][3][4][5]</sup> Accurate and reproducible experimental results depend on the correct preparation and storage of stock solutions. Dimethyl sulfoxide (DMSO) is a common polar aprotic solvent used for dissolving **Pimethixene Maleate** due to its high solubilizing capacity.<sup>[2][3][6]</sup> This document provides a detailed protocol for preparing stable, high-concentration stock solutions of **Pimethixene Maleate** in DMSO.

## Physicochemical Properties and Solubility

**Pimethixene Maleate** is a white to off-white solid powder.<sup>[2][7]</sup> A summary of its key properties is provided in the table below. It is crucial to use high-purity, anhydrous DMSO for preparing solutions, as the presence of water can significantly decrease the solubility of the compound.<sup>[2][3][7]</sup>

Property	Data	Reference
Molecular Formula	C <sub>23</sub> H <sub>23</sub> NO <sub>4</sub> S	[1][2][8]
Molecular Weight	409.5 g/mol	[2][3][8]
CAS Number	13187-06-9	[2][3][8]
Appearance	White to off-white solid	[2][7]
Solubility in DMSO	Up to 100 mg/mL (244.20 mM)	[2][7][8]
82 mg/mL (200.24 mM)	[1][3]	
Solubility in Water	Insoluble	[1][3]

## Experimental Protocols

### Required Materials and Equipment

- Chemicals:
  - Pimethixene Maleate** powder (purity ≥98%)
  - Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Equipment:
  - Analytical balance (readable to 0.01 mg)
  - Fume hood
  - Vortex mixer
  - Bath sonicator
  - Calibrated micropipettes and sterile, DNase/RNase-free pipette tips
- Consumables:

- Sterile, amber or opaque polypropylene microcentrifuge tubes (for light-sensitive compounds)
- Weighing paper or boat
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves

## Protocol for Preparing a 100 mM Stock Solution

This protocol describes the preparation of 1 mL of a 100 mM **Pimethixene Maleate** stock solution. Adjust volumes and mass as required for different concentrations or volumes.

Safety Precaution: Perform all steps in a certified fume hood. Wear appropriate PPE to avoid inhalation or skin contact.

- Calculation:
  - To prepare 1 mL of a 100 mM solution, the required mass of **Pimethixene Maleate** is calculated as follows:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 409.5 \text{ g/mol} \times 1000 \text{ mg/g}$
    - $\text{Mass (mg)} = 40.95 \text{ mg}$
- Weighing:
  - Tare the analytical balance with a clean weighing boat.
  - Carefully weigh out 40.95 mg of **Pimethixene Maleate** powder.
- Dissolution:
  - Transfer the weighed powder into a sterile microcentrifuge tube.
  - Using a calibrated micropipette, add 1 mL of fresh, anhydrous DMSO to the tube.
  - Cap the tube securely and vortex vigorously for 1-2 minutes.

- Ensuring Complete Dissolution:
  - Visually inspect the solution for any undissolved particles.
  - If particulates remain, place the tube in a bath sonicator for 5-10 minutes, or until the solution is clear.<sup>[2][8]</sup> Gentle warming may also be applied if necessary, but avoid excessive heat.
- Aliquoting and Storage:
  - Once the solution is clear and homogenous, dispense it into smaller, single-use aliquots (e.g., 10-50 µL) in sterile, opaque microcentrifuge tubes.
  - Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.

## Storage and Stability

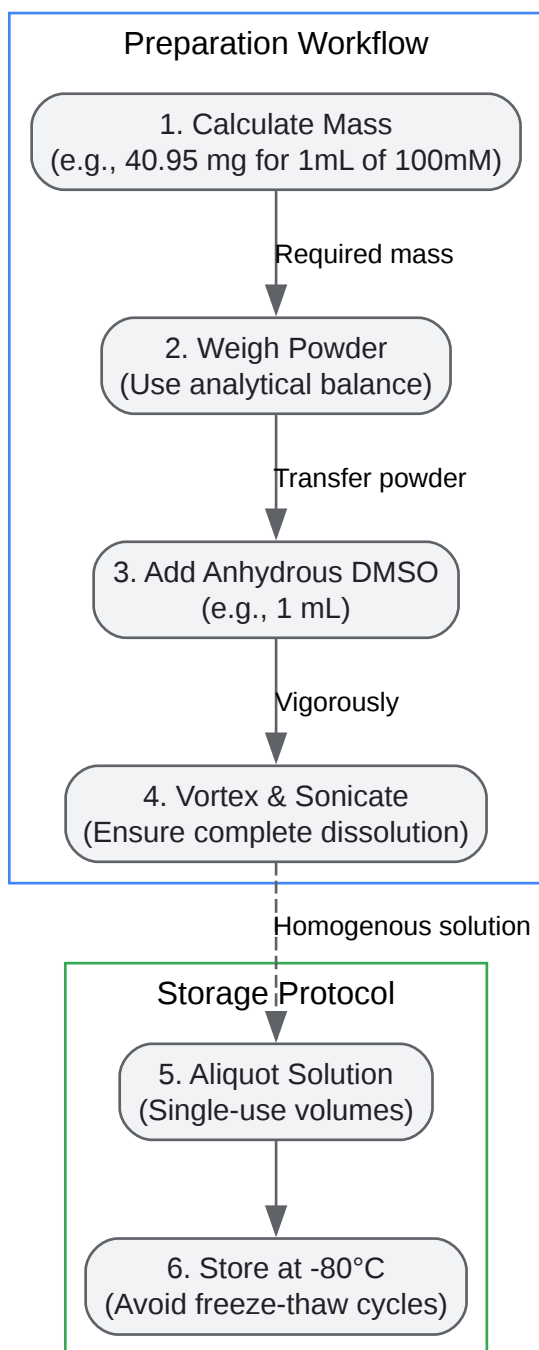
Proper storage is critical to maintain the integrity of the **Pimethixene Maleate** stock solution.

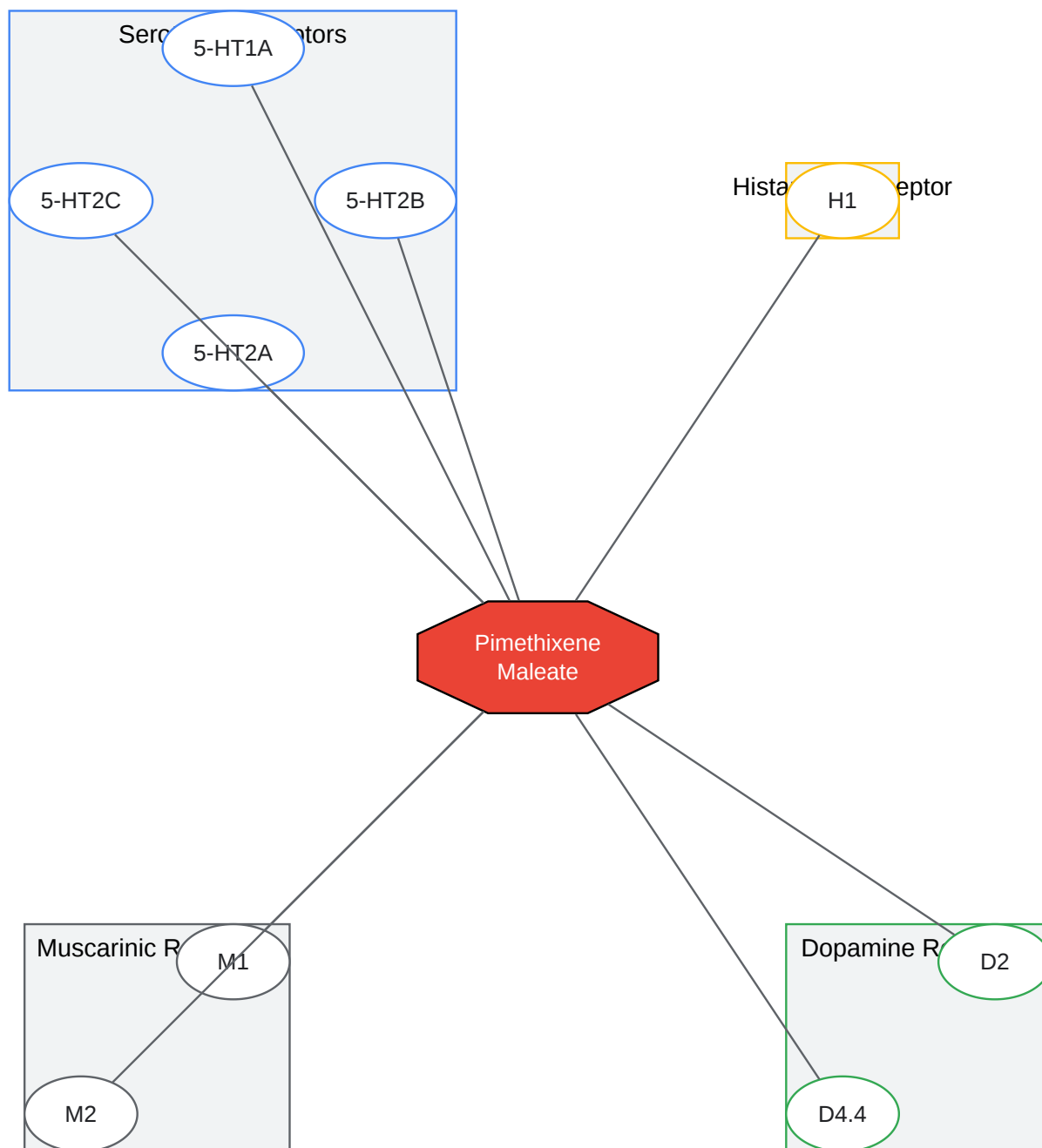
- Powder (Unopened): Store at -20°C for up to 3 years or at 4°C in a sealed container away from moisture.<sup>[2][3][7]</sup>
- DMSO Stock Solution:
  - Long-term: Store aliquots at -80°C for up to one year.<sup>[3]</sup> Some sources suggest stability for 6 months at -80°C.<sup>[2][5][7]</sup>
  - Short-term: Store at -20°C for up to one month.<sup>[2][3][7]</sup>
- Freeze-Thaw Cycles: Repeated freeze-thaw cycles should be strictly avoided to prevent degradation and ensure experimental consistency.<sup>[2][3]</sup> Aliquoting into single-use volumes is the most effective strategy.

## Visualized Workflows and Pathways

### Stock Solution Preparation Workflow

The following diagram illustrates the key steps for preparing the **Pimethixene Maleate** stock solution.





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